

# Vatalanib stability storage and reconstitution guidelines

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Vatalanib

CAS No.: 212141-54-3

Cat. No.: S546621

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## Storage & Stability

The following table summarizes the core storage and stability information for different forms of **Vatalanib**.

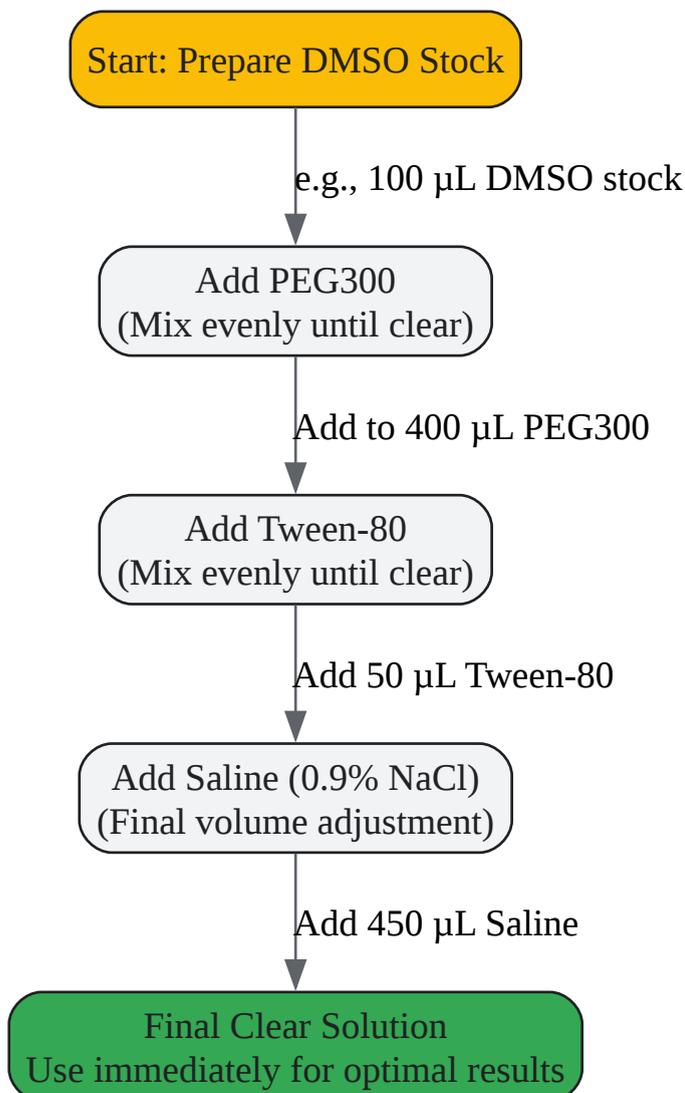
Form	Condition	Shelf Life	Key Considerations
Lyophilized Powder	-20°C, desiccated, protected from light [1]	24 months (lyophilized) [1]	Moisture-absorbing DMSO reduces solubility; use fresh DMSO [2].
Solution (e.g., in DMSO)	-20°C, desiccated [1]	6 months at -80°C; 1 month at -20°C (sealed, away from moisture) [3]	Aliquot to avoid repeated freeze-thaw cycles [1].

## Reconstitution & Solubility

For in vitro work, **Vatalanib** has good solubility in DMSO and can also be dissolved in water or ethanol.

Solvent	Solubility (mg/mL)	Notes & Protocol
DMSO	20 - 85 mg/mL [1] [2]	For a 10 mM stock, reconstitute 5 mg in 1.19 mL DMSO [1].
Water	10 - 50 mg/mL [2] [3]	Use sterile water. Solubility may require gentle warming and ultrasonication [4].
Ethanol	3 - 6 mg/mL [2]	Solubility may require gentle warming and ultrasonication [4].

For in vivo studies, more complex formulations are required. Below is a workflow for preparing a common in vivo administration solution.



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This formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) has been validated to achieve a clear solution at concentrations of at least **2.08 mg/mL (4.96 mM)** [2] [3]. An alternative formulation uses 10% DMSO and 90% Corn Oil [2].

## Troubleshooting Common Issues

Here are solutions to some frequently encountered problems:

- **Problem: Precipitation in aqueous buffer.**
  - **Solution:** Always prepare a concentrated stock in pure DMSO first, then dilute into the aqueous buffer immediately before use. Do not attempt to dissolve the powder directly into water or buffer.
- **Problem: Loss of activity in cell-based assays.**
  - **Solution:** Check the age of your stock solution. For best results, use freshly prepared DMSO stock solutions. If you must store a solution, aliquot it, store at -80°C, and avoid multiple freeze-thaw cycles [1] [3].
- **Problem: Inconsistent in vivo dosing.**
  - **Solution:** Ensure the suspension is homogeneous. For oral dosing in animal models, a "ramp-up" schedule is sometimes used, starting at 250 mg/kg twice daily and increasing to 750 mg/kg twice daily over two weeks [5].

## Experimental Notes

- **Typical Working Concentrations:** In cell-based assays, **Vatalanib** is typically used as a pretreatment at **0.5-50 µM** for **0.5-2 hours** prior to stimulation. Treatment alone can last up to 72 hours [1].
- **Clinical Dosing Context:** A phase II trial in pancreatic cancer used an oral ramp-up schedule: **250 mg twice daily (Week 1), 500 mg twice daily (Week 2), and 750 mg twice daily (Week 3 and beyond)** [5].

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## References

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